

Erythrinine C: A Potential Therapeutic Agent in Oncology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Erythrinin C

Cat. No.: B579880

[Get Quote](#)

A Technical Guide for Researchers and Drug Development Professionals

Introduction

Erythrinine C, a flavonoid isolated from the root of *Pueraria peduncularis*, has emerged as a compound of significant interest in the field of oncology.^[1] This technical guide provides an in-depth overview of the current understanding of Erythrinine C's potential therapeutic applications, with a primary focus on its promising role as an inhibitor of dihydroorotate dehydrogenase (DHODH) for the treatment of Acute Myeloid Leukemia (AML). The document summarizes key preclinical data, outlines relevant experimental methodologies, and visualizes the proposed mechanism of action to support further research and development efforts. While the primary focus of existing research is on its anti-cancer properties, the broader therapeutic potential of flavonoids suggests that further investigation into other areas may be warranted.

Therapeutic Potential in Acute Myeloid Leukemia (AML)

AML is a hematological malignancy characterized by the rapid growth of abnormal myeloid cells in the bone marrow and blood.^[1] A key therapeutic strategy in AML is differentiation therapy, which aims to induce malignant cells to differentiate into mature, non-proliferating cells.^[1] The enzyme dihydroorotate dehydrogenase (DHODH) has been identified as a critical therapeutic target in this context.^[1] DHODH is a key enzyme in the de novo pyrimidine

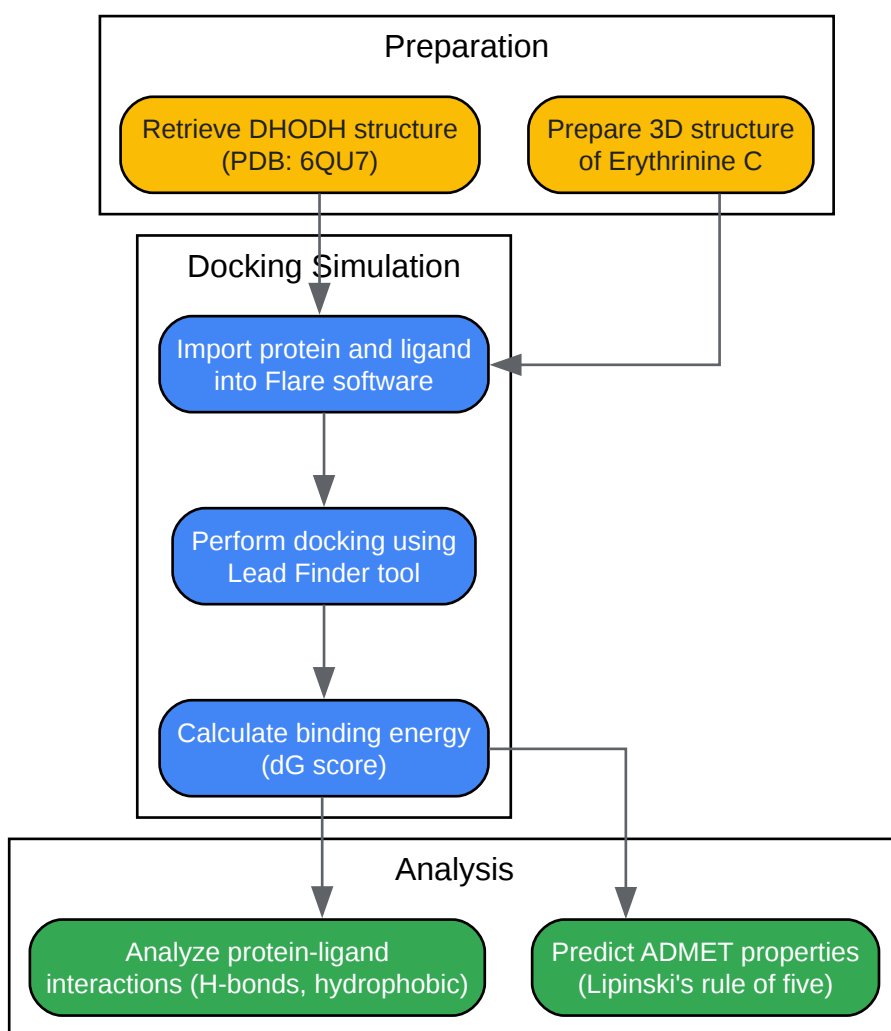
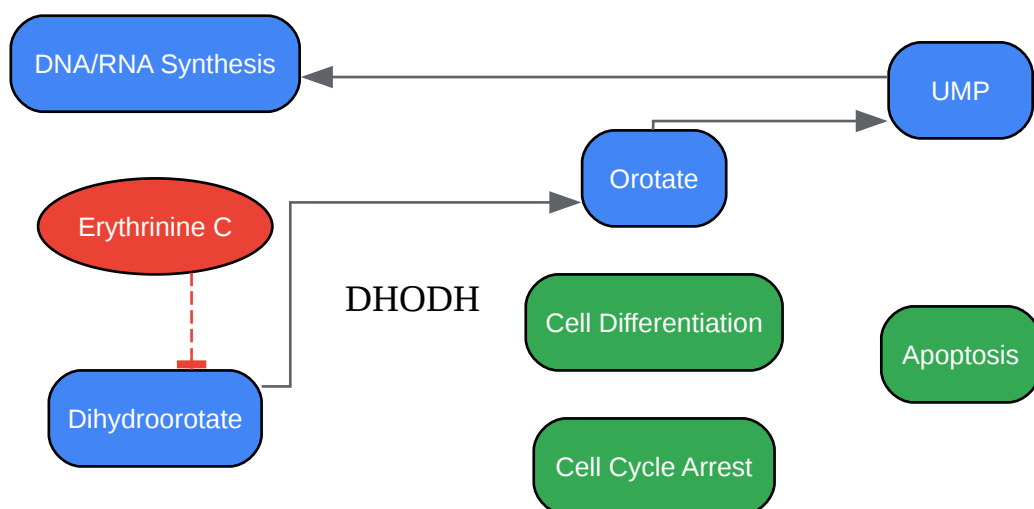
biosynthesis pathway, which is essential for the synthesis of DNA and RNA required for the proliferation of cancer cells.[2]

An in silico study has identified Erythrine C as a potent inhibitor of human DHODH.[1] This suggests that Erythrine C could disrupt pyrimidine synthesis in AML cells, thereby inhibiting their proliferation and promoting differentiation.[1]

Mechanism of Action: DHODH Inhibition

Erythrine C is proposed to exert its anti-leukemic effect by binding to and inhibiting the enzymatic activity of DHODH.[1] This inhibition blocks the fourth step in the de novo pyrimidine biosynthesis pathway, the conversion of dihydroorotate to orotate.[2] The resulting depletion of the pyrimidine pool is expected to arrest the cell cycle and induce apoptosis in rapidly dividing cancer cells that are highly dependent on this pathway.[3][4]

Below is a diagram illustrating the proposed mechanism of action of Erythrine C.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemrxiv.org [chemrxiv.org]
- 2. What are DHODH inhibitors and how do they work? [synapse.patsnap.com]
- 3. [PDF] Dihydroorotate dehydrogenase Inhibitors Target c-Myc and Arrest Melanoma, Myeloma and Lymphoma cells at S-phase | Semantic Scholar [semanticscholar.org]
- 4. DHODH Inhibition Exerts Synergistic Therapeutic Effect with Cisplatin to Induce Ferroptosis in Cervical Cancer through Regulating mTOR Pathway [mdpi.com]
- To cite this document: BenchChem. [Erythrinine C: A Potential Therapeutic Agent in Oncology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579880#potential-therapeutic-applications-of-erythrinin-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com